

Application Note: Analysis of Metoprolol and its Impurities Using Hydrophilic Interaction Chromatography (HILIC)

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Compound of Interest

Compound Name: Metoprolol Fumarate

Cat. No.: B047743

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed methodology for the separation and quantification of Metoprolol and its related impurities using Hydrophilic Interaction Chromatography (HILIC), particularly beneficial for analyzing polar and non-chromophoric impurities.

Introduction

Metoprolol is a widely used beta-blocker for treating various cardiovascular diseases.[1][2][3] During its synthesis and storage, impurities can arise, which may impact the efficacy and safety of the final drug product.[4] Some of these impurities, such as European Pharmacopoeia (EP) impurities M and N, are polar, non-chromophoric α -hydroxyamines that are poorly retained in conventional reversed-phase chromatography and are not detectable by UV.[5]

Hydrophilic Interaction Chromatography (HILIC) offers a robust solution for retaining and separating such polar compounds. This application note details a HILIC method coupled with Charged Aerosol Detection (CAD) and UV detection for the comprehensive analysis of Metoprolol and its key impurities.[4][5][6] CAD is a universal detection technique that provides a consistent response for non-volatile analytes, making it ideal for quantifying compounds lacking a UV chromophore.[4]

Experimental

Instrumentation and Columns

- UHPLC System: A high-performance liquid chromatography system, such as the Thermo Scientific™ Vanquish™ UHPLC system, equipped with a binary pump, autosampler, and column compartment is recommended.[4]
- Detectors:
 - Charged Aerosol Detector (CAD) for universal detection of non-volatile analytes.
 - Diode Array Detector (DAD) or UV Detector for monitoring chromophoric compounds.[4]
- Columns:
 - Thermo Scientific™ Acclaim™ Trinity™ P2 (mixed-mode HILIC/SAX/WAX) column.[4][6]
 - Halo Penta HILIC column (4.6 × 150 mm, 5 μm).[5]

Reagents and Standards

- Solvents: Acetonitrile (ACN) and methanol (MeOH), HPLC grade.
- Buffer: Ammonium formate.
- Standards: Metoprolol, Metoprolol EP Impurity A, Metoprolol EP Impurity M, and Metoprolol EP Impurity N reference standards.

Protocols

Standard Solution Preparation

- Stock Solutions: Prepare individual stock solutions of Metoprolol and each impurity in methanol.
- Working Standards: Prepare a series of working standard solutions by diluting the stock solutions with the mobile phase to achieve the desired concentrations for calibration.

Chromatographic Conditions

Two exemplary HILIC methods are presented below:

Method 1: Using Acclaim Trinity P2 Column[4][6]

Parameter	Condition
Column	Thermo Scientific™ Acclaim™ Trinity™ P2
Mobile Phase	Isocratic elution with a suitable mixture of acetonitrile and ammonium formate buffer.
Flow Rate	As required to achieve optimal separation.
Column Temp.	Ambient or controlled as per method development.
Injection Vol.	1 µL
UV Detection	280 nm
CAD Settings	Optimized for signal-to-noise.

Method 2: Using Halo Penta HILIC Column[5]

Parameter	Condition
Column	Halo Penta HILIC (4.6 × 150 mm, 5 µm)
Mobile Phase	85% Acetonitrile and 15% Ammonium Formate Buffer (100 mM, pH 3.2)
Flow Rate	As required for optimal separation.
Column Temp.	Ambient or controlled.
Injection Vol.	To be optimized.
Detection	Charged Aerosol Detector (CAD)

Quantitative Data

The following tables summarize the quantitative performance of the HILIC-CAD method for the analysis of Metoprolol and its impurities.

Table 1: Linearity Data for Metoprolol and Impurities using CAD and UV Detection[6]

Compound	Detector	Coefficient of Determination (r^2)
Metoprolol	CAD	> 0.994
Impurity A	CAD	> 0.994
Impurity M	CAD	> 0.994
Impurity N	CAD	> 0.994
Metoprolol	UV (280 nm)	> 0.994
Impurity A	UV (280 nm)	> 0.994

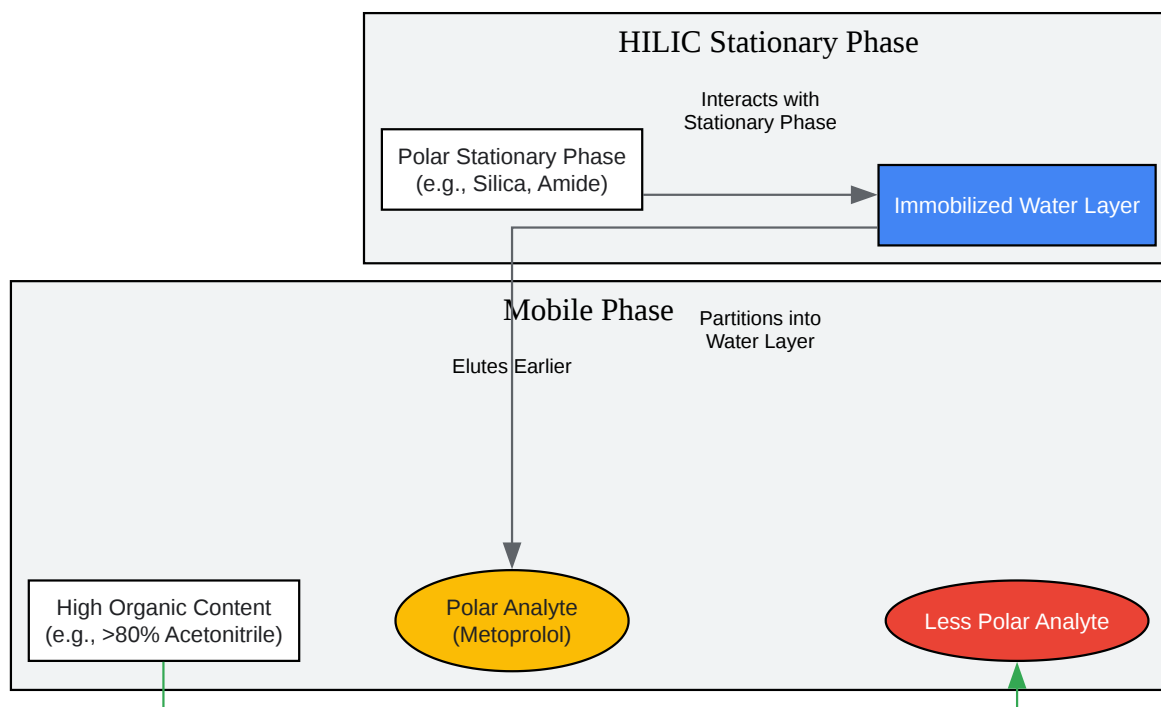
Table 2: Limits of Detection (LOD) for Metoprolol and Impurities using CAD[4]

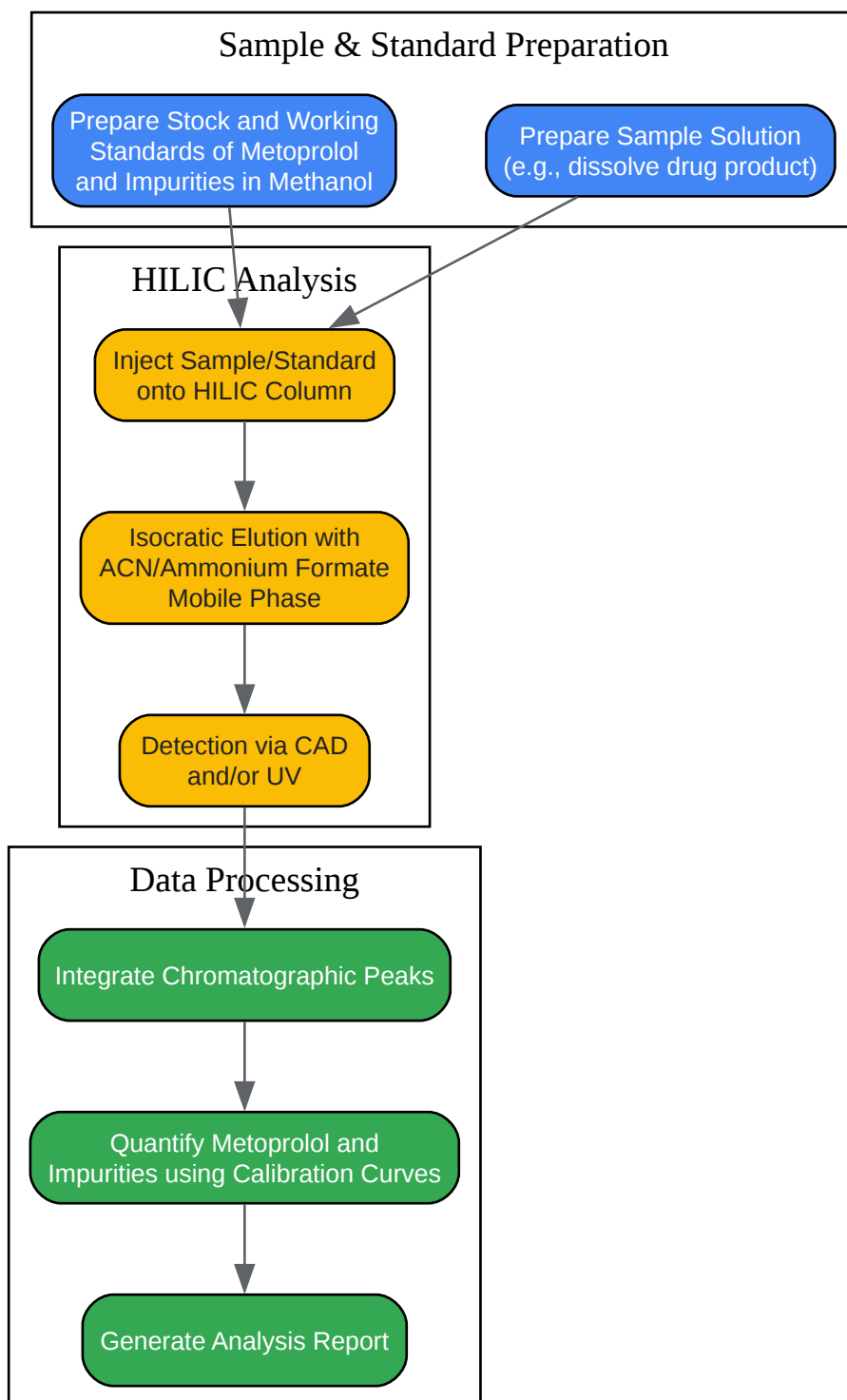
Compound	LOD (ng on column)
Metoprolol	2.5
Impurity A	2.5
Impurity M	10
Impurity N	25

Visualizations

HILIC Separation Mechanism

The following diagram illustrates the fundamental principle of Hydrophilic Interaction Chromatography.





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